

(8-Chloroquinolin-7-yl)boronic acid CAS number and molecular identifiers

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Compound of Interest

Compound Name: (8-Chloroquinolin-7-yl)boronic acid

Cat. No.: B13364301

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Technical Monograph: (8-Chloroquinolin-7-yl)boronic Acid[2][3][4]

Molecular Identity & Physicochemical Profiling

(8-Chloroquinolin-7-yl)boronic acid is a specialized heterocyclic building block utilized primarily in the synthesis of complex pharmaceutical agents via Suzuki-Miyaura cross-coupling. [2] Its structural motif—a quinoline core substituted with a halogen at the 8-position and a boronic acid at the 7-position—offers a unique vector for extending chemical space in kinase inhibitor and antimalarial drug discovery.[1][2]

Core Identifiers

Identifier Type	Value
Chemical Name	(8-Chloroquinolin-7-yl)boronic acid
CAS Number	2098697-94-8
Molecular Formula	C ₉ H ₇ BClNO ₂
Molecular Weight	207.42 g/mol
SMILES	OB(O)C1=C(Cl)C2=NC=CC=C2C=C1
InChI Key	(Predicted) LZPMJHIHYGRDJX-UHFFFAOYSA-N (Analog-based)
Appearance	Off-white to pale yellow solid

Physicochemical Properties (Experimental & Predicted)

Property	Value / Range	Note
Melting Point	>250 °C (Decomp.) ^[2]	Boronic acids often dehydrate to boroxines upon heating. ^[1]
Solubility	DMSO, Methanol, DMF	Limited solubility in non-polar solvents (Hexane, DCM). ^[1]
pKa	~8.5 (Boronic acid)	Acidic nature of the B(OH) ₂ group. ^[1]
Storage	2–8 °C, Inert Atmosphere	Hygroscopic; prone to protodeboronation under moisture. ^[1]

Synthetic Routes & Optimization

The synthesis of **(8-Chloroquinolin-7-yl)boronic acid** presents a regiochemical challenge due to the directing effects of the quinoline nitrogen and the 8-chloro substituent.^[2] The most robust industrial route utilizes a Palladium-Catalyzed Miyaura Borylation of the corresponding aryl bromide.^{[1][2]}

Retrosynthetic Analysis

The target molecule is disconnected at the C7–B bond.^[1] The logical precursor is 7-bromo-8-chloroquinoline, which can be accessed via a Skraup quinoline synthesis from a substituted aniline or via selective bromination of 8-chloroquinoline (though the latter often favors the 5-position).^[2]

Primary Synthetic Protocol: Miyaura Borylation

Objective: Conversion of 7-bromo-8-chloroquinoline to **(8-chloroquinolin-7-yl)boronic acid**.

Reagents:

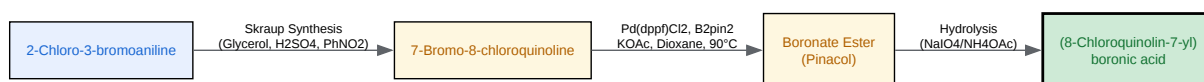
- Substrate: 7-Bromo-8-chloroquinoline (1.0 eq)
- Boron Source: Bis(pinacolato)diboron (B_2pin_2) (1.2 eq)
- Catalyst: $Pd(dppf)Cl_2$ ^[2]· CH_2Cl_2 (3–5 mol%)
- Base: Potassium acetate (KOAc) (3.0 eq)
- Solvent: 1,4-Dioxane (anhydrous)^[2]

Step-by-Step Methodology:

- Inertion: Flame-dry a reaction flask and purge with Argon/Nitrogen.
- Loading: Charge the flask with 7-bromo-8-chloroquinoline, B_2pin_2 , and KOAc.
- Solvation: Add anhydrous 1,4-dioxane. Degas the solution by bubbling Argon for 15 minutes (sparging) to remove dissolved oxygen (critical to prevent homocoupling).^[1]
- Catalysis: Add the $Pd(dppf)Cl_2$ catalyst rapidly against a counter-flow of Argon.
- Reaction: Heat the mixture to 90–100 °C for 4–12 hours. Monitor via LC-MS for the consumption of the bromide and formation of the boronate ester.^{[1][2]}
- Hydrolysis (In-situ or Post-workup):

- Note: The reaction yields the pinacol ester.[1] To obtain the free acid, treat the crude ester with NaIO₄/NH₄OAc in Acetone/Water, or via acid hydrolysis (HCl/THF), though the latter may affect the basic quinoline nitrogen.
- Purification: Filter through Celite to remove Palladium. Concentrate and recrystallize from Acetonitrile/Water or purify via reverse-phase chromatography (C18).

Synthetic Workflow Diagram



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Figure 1: Synthetic pathway from aniline precursor to the target boronic acid.

Reactivity & Applications in Drug Discovery

The (8-chloroquinolin-7-yl) moiety is a "privileged scaffold" bioisostere.[2] The 8-chloro group provides steric bulk and lipophilicity, modulating the basicity of the quinoline nitrogen, while the 7-position vector allows for extension into solvent-accessible pockets of protein targets.[2]

Key Reactions[1][2][3][5]

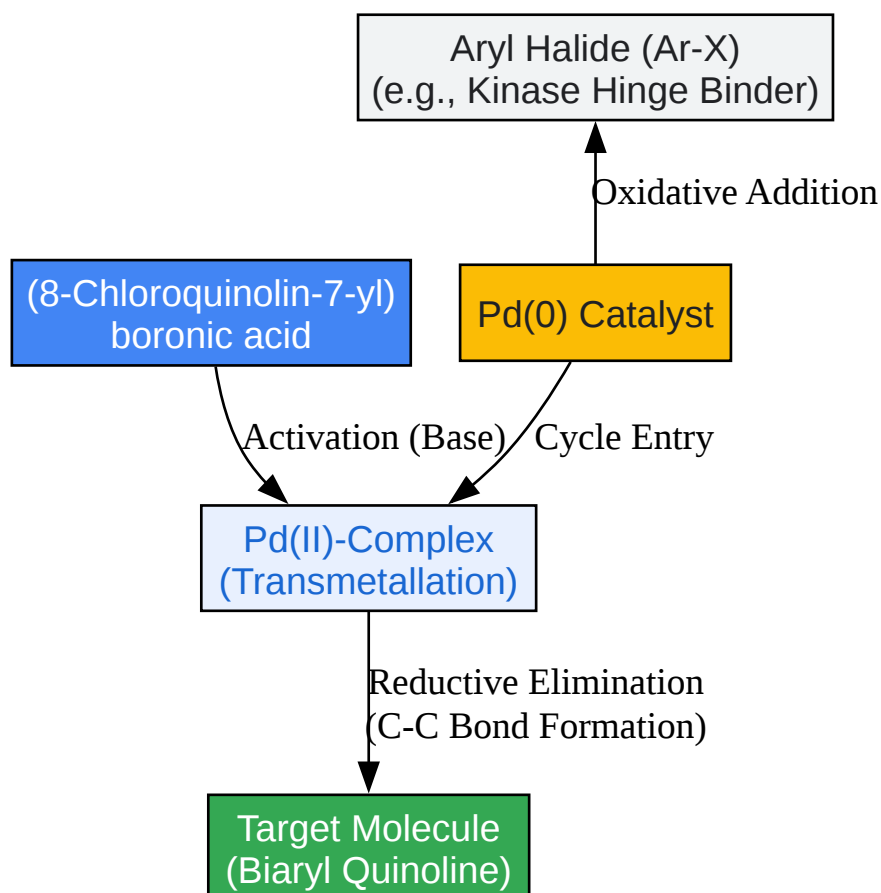
- Suzuki-Miyaura Coupling: The primary utility.[1][2] Couples with aryl/heteroaryl halides to form biaryl systems.[1]
- Chan-Lam Coupling: Can be coupled with N-nucleophiles (amines, imidazoles) using Cu(OAc)₂ to form C–N bonds.[2]
- Petasis Reaction: Multicomponent reaction with amines and aldehydes to form amino-quinoline derivatives.[1][2]

Mechanism of Action (Suzuki Coupling)

The boronic acid enters the catalytic cycle after the oxidative addition of the electrophile to the Palladium(0) species.[1] The presence of the basic quinoline nitrogen can sometimes

coordinate to the Pd-center, potentially poisoning the catalyst; therefore, using phosphine ligands with wide bite angles (like Xantphos or dppf) is recommended.

Application Logic Diagram



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Figure 2: Mechanistic role of the boronic acid in Palladium-catalyzed cross-coupling cycles.

Handling, Stability, & Safety

Boronic acids are generally stable but require specific handling to maintain purity and reactivity.

[1]

Stability Profile

- Protodeboronation: The C–B bond in electron-deficient heterocycles (like quinoline) can be labile under highly acidic or basic conditions at high temperatures.[1][2]

- Dehydration: Spontaneously forms cyclic trimeric anhydrides (boroxines) upon drying or storage.^[1] This is reversible in aqueous reaction media but affects stoichiometry calculations (assume free acid MW for calculations but verify by NMR).

Safety Protocols (GHS Classification)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.^{[1][2]}
 - H319: Causes serious eye irritation.^{[1][2][3]}
 - H335: May cause respiratory irritation.^{[1][3]}
- PPE Requirements: Nitrile gloves, safety goggles, and lab coat.^[1] Handle in a fume hood to avoid inhalation of dust.^[1]

Analytical Validation

- ¹H NMR (DMSO-d₆): Look for the diagnostic boronic acid hydroxyl protons (broad singlet, δ 8.0–8.5 ppm, exchangeable with D₂O). The quinoline protons will show a characteristic splitting pattern consistent with 7,8-substitution (two doublets for H2/H3/H4 region, and specific coupling for the benzene ring protons).
- Mass Spectrometry: ESI-MS usually shows [M+H]⁺ or the boronate ester adducts (e.g., [M+MeOH+H]⁺) if methanol is used as solvent.^[2]

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